

Essential Safety and Operational Guide for 1H-Indazole-3-Carbaldehyde

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Compound of Interest

Compound Name: 1H-Indazole-3-Carbaldehyde

Cat. No.: B1312694

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **1H-Indazole-3-Carbaldehyde**. It includes procedural guidance for safe operations and disposal, ensuring laboratory personnel can manage this chemical with confidence and minimize risk.

Hazard Identification and Personal Protective Equipment

1H-Indazole-3-Carbaldehyde is classified as an irritant and is harmful if swallowed. Handling requires strict adherence to safety protocols to prevent skin and eye irritation. The following table summarizes the required Personal Protective Equipment (PPE).

Body Part	Personal Protective Equipment	Specifications and Rationale
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect for tears or holes before use.
Eyes	Safety glasses with side shields or goggles	Provides protection against splashes and airborne particles.
Face	Face shield	To be used in conjunction with safety glasses or goggles, especially when there is a significant risk of splashing.
Body	Laboratory coat	A standard lab coat is required to protect against skin contact.
Respiratory	NIOSH-approved respirator	Required when handling the powder outside of a certified chemical fume hood or if

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